

Tyk2-IN-18-d3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tyk2-IN-18-d3

Cat. No.: B15135824

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **Tyk2-IN-18-d3**, a deuterated inhibitor of Tyrosine Kinase 2 (Tyk2). This document is intended to serve as a valuable resource for researchers in the fields of immunology, inflammation, and drug discovery.

Introduction

Tyrosine Kinase 2 (Tyk2) is a member of the Janus kinase (JAK) family of non-receptor tyrosine kinases.^[1] It plays a crucial role in the signaling pathways of several key cytokines, including interleukin-12 (IL-12), IL-23, and Type I interferons (IFNs).^{[2][3]} These cytokines are central to the pathogenesis of numerous autoimmune and inflammatory diseases such as psoriasis, inflammatory bowel disease, and systemic lupus erythematosus.^[2] Consequently, Tyk2 has emerged as a promising therapeutic target for the development of novel treatments for these conditions.^[2]

Tyk2-IN-18-d3 is a deuterated analog of a potent and selective Tyk2 inhibitor. The incorporation of deuterium at the N-methyl group of the pyridazine-3-carboxamide skeleton is a strategic modification aimed at improving metabolic stability and pharmacokinetic properties. This guide details the available technical information on **Tyk2-IN-18-d3** and its non-deuterated counterparts, focusing on its chemical characteristics, mechanism of action, and methods for its evaluation.

Chemical Structure and Properties

While the exact structure of "**Tyk2-IN-18-d3**" is not publicly available under this specific name, it belongs to a series of novel N-(methyl-d3)pyridazine-3-carboxamide derivatives. A closely related and well-characterized compound from this series, designated as compound 30 in the scientific literature, is presented here as a representative molecule.

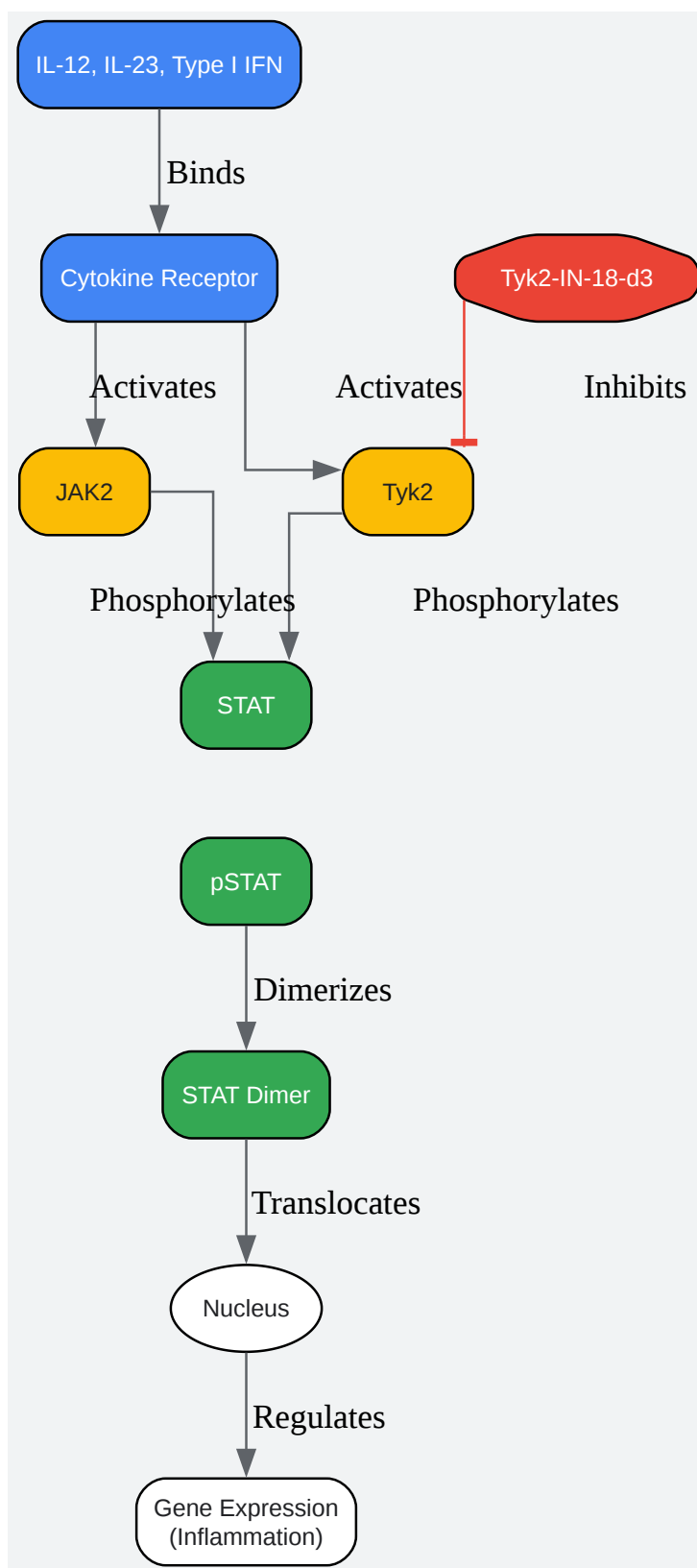
Table 1: Physicochemical Properties of a Representative **Tyk2-IN-18-d3** Analog (Compound 30)

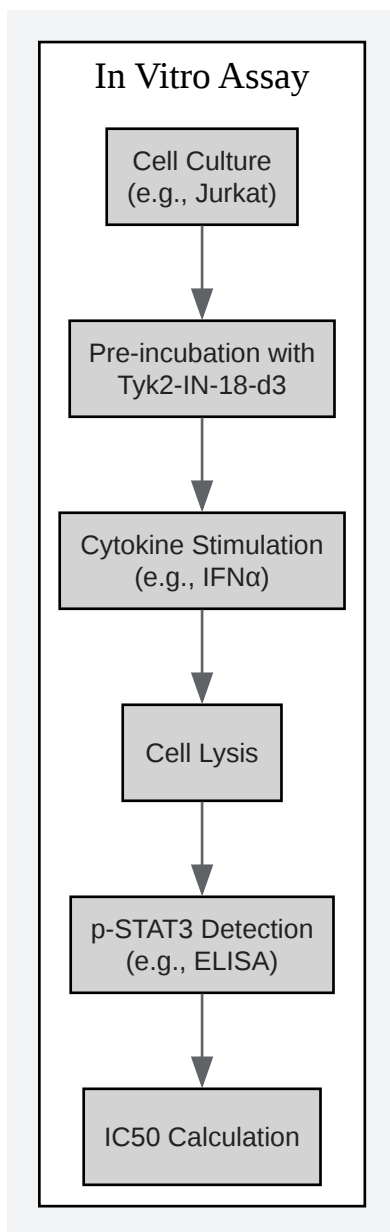
Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₃ D ₃ N ₈ O ₂	
Molecular Weight	449.5 g/mol	
Appearance	Not specified	
Solubility	Not specified	
Purity	Not specified	

Note: The molecular formula and weight are based on the structure of a closely related compound and may vary slightly for the specific **Tyk2-IN-18-d3** molecule.

Representative Structure of Tyk2-IN-18-d3 Class

img





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Thermal shift assay - Wikipedia [en.wikipedia.org]

- 2. Novel TYK2 Inhibitors with an N-(Methyl-d3)pyridazine-3-carboxamide Skeleton for the Treatment of Autoimmune Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Selective Tyrosine Kinase 2 (TYK2) Inhibition in Plaque Psoriasis - JDDonline - Journal of Drugs in Dermatology [jddonline.com]
- To cite this document: BenchChem. [Tyk2-IN-18-d3: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15135824#tyk2-in-18-d3-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com